

Application Notes and Protocols: hUP1-IN-1

Stock Solution Preparation

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Compound of Interest

Compound Name: hUP1-IN-1

Cat. No.: B042923

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These application notes provide a detailed protocol for the preparation of a stock solution of **hUP1-IN-1**, a potent inhibitor of human uridine phosphorylase 1 (hUP1). Proper preparation and storage of this stock solution are critical for ensuring the accuracy and reproducibility of experimental results.

Mechanism of Action

hUP1-IN-1 is an inhibitor of hUP1 with a K_{ii} and K_{is} of 375 and 635 nM, respectively.^{[1][2]} It has been shown to have inhibitory activity over hUP1 catalyzed reactions, with 70% inhibition at a concentration of 1 μ M.^{[1][2]} The inhibition of hUP1 is a target for cancer research.^{[1][2]}

Quantitative Data Summary

Property	Value
Target	hUP1
K _{ii}	375 nM
K _{is} Urd	635 nM
Inhibition	70% at 1 μ M
Solubility in DMSO	37.5 mg/mL
Solubility in 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	3.75 mg/mL (19.92 mM)
Solubility in 10% DMSO + 90% (20% SBE- β -CD in Saline)	3.75 mg/mL (19.92 mM)
Solubility in 10% DMSO + 90% Corn Oil	3.75 mg/mL (19.92 mM)
Stock Solution Storage (-80°C)	6 months
Stock Solution Storage (-20°C)	1 month

Experimental Protocol: Preparation of a 10 mM hUP1-IN-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **hUP1-IN-1** in DMSO.

Materials:

- **hUP1-IN-1** potassium salt
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer

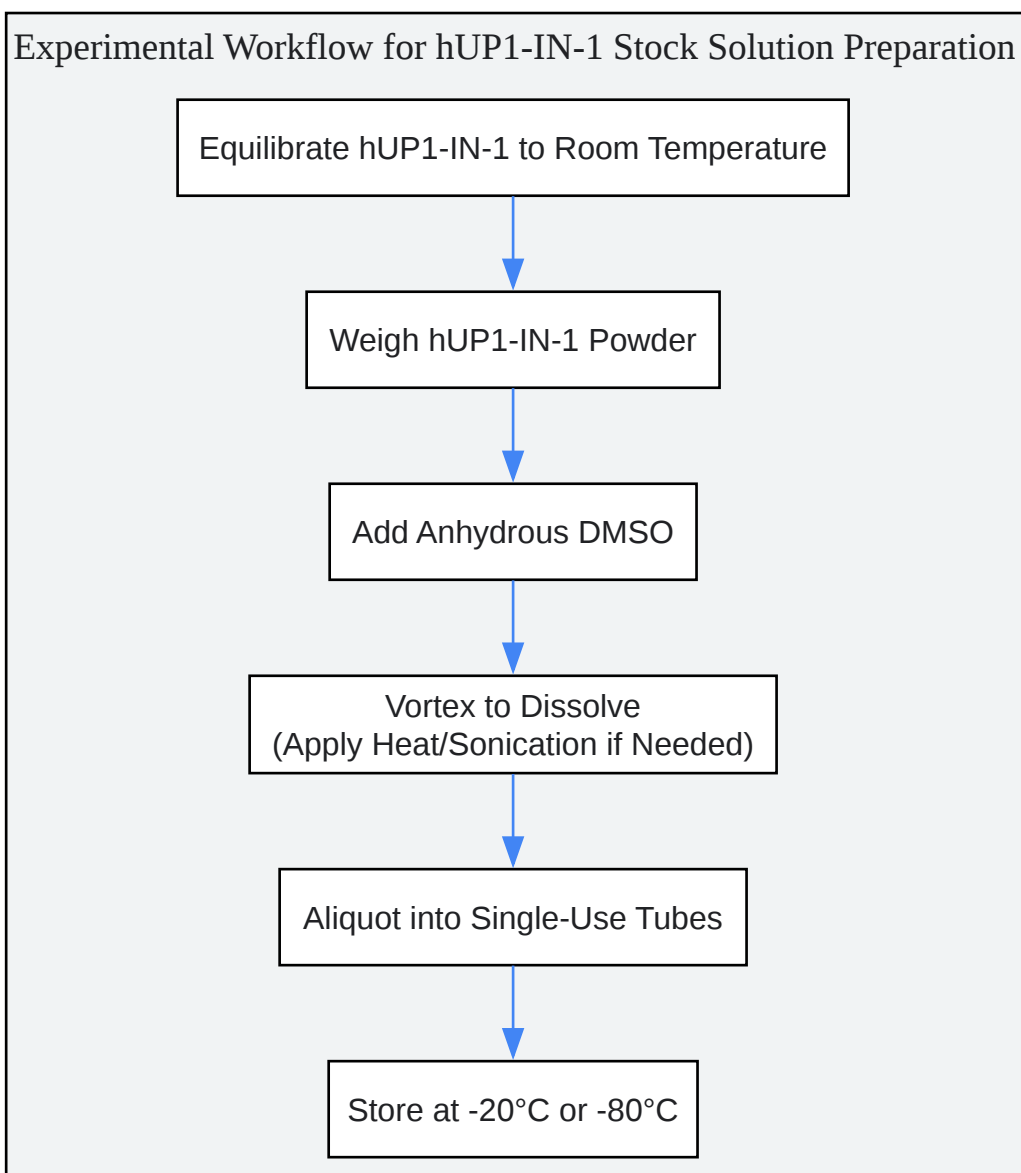
- Analytical balance

Procedure:

- Equilibration: Allow the vial of **hUP1-IN-1** to equilibrate to room temperature for at least 60 minutes before opening.
- Weighing: Accurately weigh the desired amount of **hUP1-IN-1** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube to achieve a final concentration of 10 mM.
- Dissolution: Vortex the solution until the **hUP1-IN-1** is completely dissolved. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)
- Storage: Store the aliquots in tightly sealed vials at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[3\]](#)

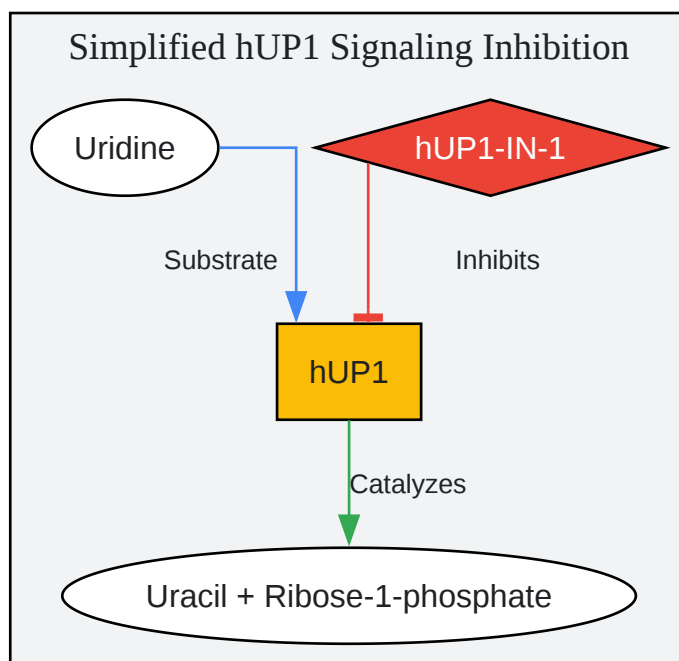
Note on Aqueous Solutions: If water is used as the solvent for the stock solution, it is recommended to dilute it to the working solution and then filter-sterilize it using a 0.22 µm filter before use.[\[1\]](#)[\[3\]](#)

Diagrams



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Caption: Workflow for preparing **hUP1-IN-1** stock solution.



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References

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